

Part 1: Immediate Identification & Risk Assessment

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Compound of Interest

Compound Name: *Allyl sodium sulfate*

CAS No.: 19037-59-3

Cat. No.: B100367

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CRITICAL WARNING: There is a frequent and dangerous confusion between **Allyl Sodium Sulfate** (an ester) and Sodium Allyl Sulfonate (a salt). You must verify the CAS number immediately. The disposal protocols differ significantly due to the stability of the chemical bond.

Feature	Allyl Sodium Sulfate (Target)	Sodium Allyl Sulfonate (Common)
CAS Number	19037-59-3	2495-39-8
Structure	Allyl-O-SO ₃ Na (Ester)	Allyl-SO ₃ Na (C-S Bond)
Stability	Unstable: Hydrolyzes in water/acid.	Stable: Resistant to hydrolysis.
Primary Hazard	Generates Allyl Alcohol (Highly Toxic) upon hydrolysis.	Irritant; Aquatic toxicity.
Disposal Class	High Hazard Organic (Potential P-Listed byproduct).	General Organic Salt.

Scientific Insight: **Allyl sodium sulfate** is a sulfuric acid ester. In the presence of moisture—and catalyzed rapidly by acids—it undergoes hydrolysis to form Allyl Alcohol (2-propen-1-ol) and sodium bisulfate.

- Mechanism:

- Risk: Allyl alcohol is a potent lachrymator and highly toxic (Oral LD50 rat ~64 mg/kg). Improper disposal down a drain or into an acidic waste stream can generate toxic vapors in the plumbing system.

Part 2: Disposal Procedures (Allyl Sodium Sulfate - CAS 19037-59-3)

A. Solid Waste Disposal

- Segregation: Isolate solid **allyl sodium sulfate** from all acidic solids or oxidizers.
- Containerization: Use a dedicated, wide-mouth HDPE (High-Density Polyethylene) drum. Do not use metal drums due to potential corrosion from hydrolysis byproducts (bisulfate).
- Labeling: Label clearly as: "Toxic Solid, Organic, N.O.S. (**Allyl Sodium Sulfate**).^{[1][2][3][4][5]}
Hazard: Hydrolyzes to Allyl Alcohol."
- Final Disposal: High-Temperature Incineration with a scrubber is the only acceptable method. The sulfur content requires SO_x scrubbing.
 - Reference: Incineration at >1000°C ensures complete destruction of the allyl moiety before hydrolysis can occur [1].

B. Aqueous/Liquid Waste Disposal

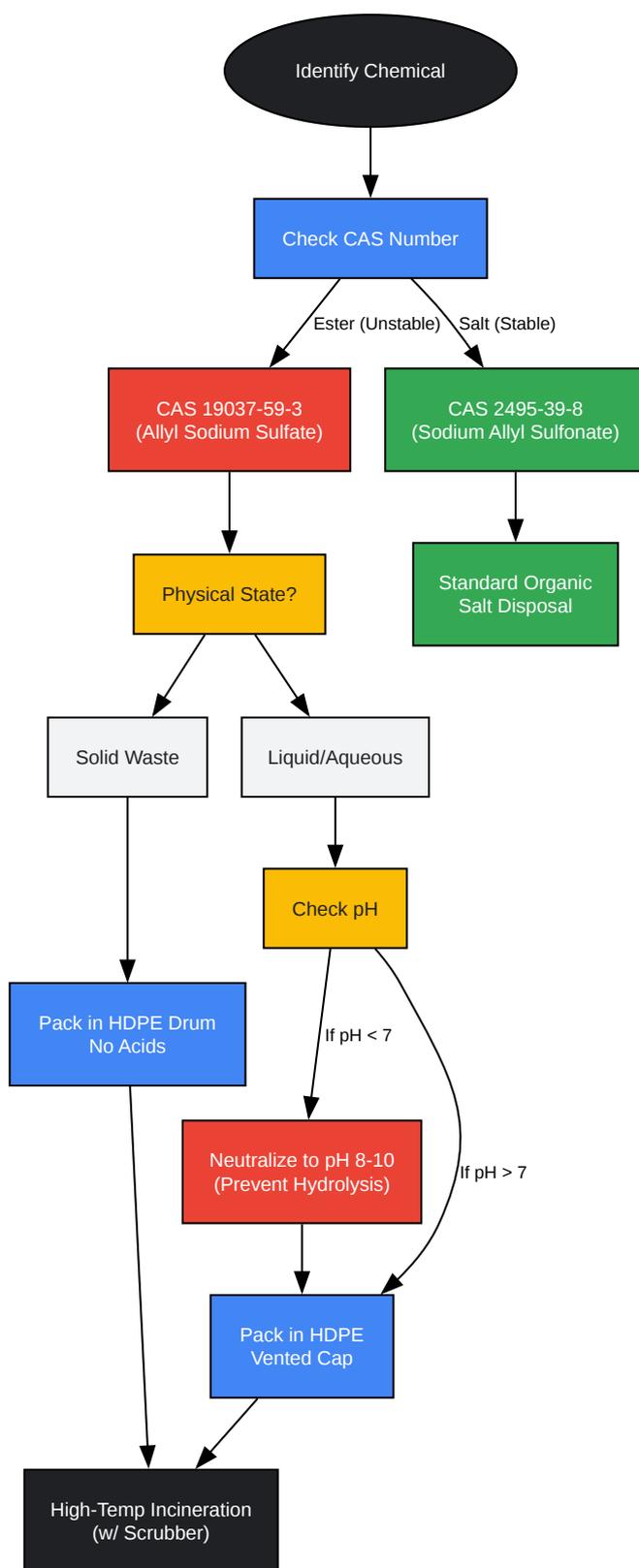
NEVER pour aqueous solutions of **Allyl Sodium Sulfate** down the drain.

- pH Stabilization (The "Buffer Rule"):
 - Before storage, verify the pH of the waste solution.
 - Action: If pH < 7, immediately neutralize with dilute Sodium Hydroxide (NaOH) or Sodium Bicarbonate (NaHCO₃) to pH 8–10.
 - Reasoning: Alkaline conditions significantly retard the hydrolysis rate compared to acidic conditions, preventing the accumulation of free allyl alcohol in the waste container [2].

- Containerization:
 - Store in polyethylene or polypropylene carboys.
 - Vented Caps: Use vented caps (e.g., Gore-Tex® vents) to prevent pressure buildup if minor hydrolysis releases volatile organics.
- Waste Stream Designation:
 - Classify as "Aqueous Waste with Toxic Organic Contaminants".
 - Explicitly note on the manifest: "Contains Allyl Sulfate Ester - Potential Allyl Alcohol Generator."

Part 3: Operational Decision Logic (Visualized)

The following diagram outlines the decision process for safe handling and disposal.



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Caption: Decision tree for differentiating and disposing of Allyl Sulfate vs. Sulfonate, emphasizing pH control for the unstable ester.

Part 4: Emergency Spill Response

If **Allyl Sodium Sulfate** (Solid or Liquid) is spilled:

- Evacuation: If the spill is significant (>100g) and in a confined space, evacuate immediately. The potential release of allyl alcohol vapor is a respiratory hazard.
- PPE: Wear Butyl Rubber gloves (Nitrile provides limited protection against allyl alcohol) and a full-face respirator with organic vapor cartridges.
- Neutralization/Absorption:
 - Do NOT use acid-based absorbents (like certain clay mixes intended for bases).
 - Cover with Sodium Carbonate (Soda Ash) or Vermiculite. The carbonate ensures the local environment remains basic, suppressing hydrolysis [3].
- Cleanup: Scoop into a sealed container. Do not wash the residue down the drain. Wipe the area with a dilute alkaline soap solution.

References

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